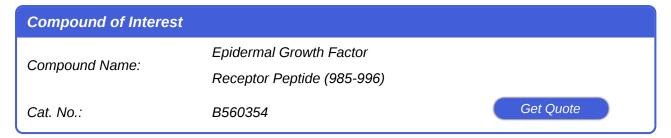


# Application Notes and Protocols for EGFR (985-996) Substrate Phosphorylation Kinetics

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

The Epidermal Growth Factor Receptor (EGFR) is a receptor tyrosine kinase that plays a pivotal role in regulating cell proliferation, survival, and differentiation.[1] Upon ligand binding, EGFR dimerizes and undergoes autophosphorylation on several tyrosine residues within its C-terminal tail.[1][2] These phosphorylated sites serve as docking platforms for various downstream signaling proteins, initiating cascades such as the RAS-RAF-MEK-ERK, PI3K-AKT, and PLCy-PKC pathways.[3] The specific phosphorylation pattern on the C-terminal tail can dictate the cellular response to EGFR activation.[4]

The EGFR (985-996) peptide, with the sequence Asp-Val-Val-Asp-Ala-Asp-Glu-Tyr-Leu-Ile-Pro-Gln, contains the Tyr992 autophosphorylation site.[5][6] Phosphorylation of Tyr992 is a key event in EGFR signaling, creating a binding site for the SH2 domain of phospholipase C-gamma (PLCy), leading to its activation.[4][7] Studying the kinetics of EGFR-mediated phosphorylation of this specific substrate is crucial for understanding the regulation of the PLCy pathway and for the development of targeted EGFR inhibitors.

These application notes provide a detailed framework for setting up and executing in vitro kinase assays to determine the phosphorylation kinetics of the EGFR (985-996) peptide substrate.



### **Data Presentation**

Quantitative kinetic parameters for EGFR-catalyzed peptide phosphorylation can vary depending on the specific peptide sequence and assay conditions. While specific kinetic data for the EGFR (985-996) peptide is not readily available in the literature, the following table provides a summary of representative kinetic constants for other EGFR peptide substrates to serve as a reference.

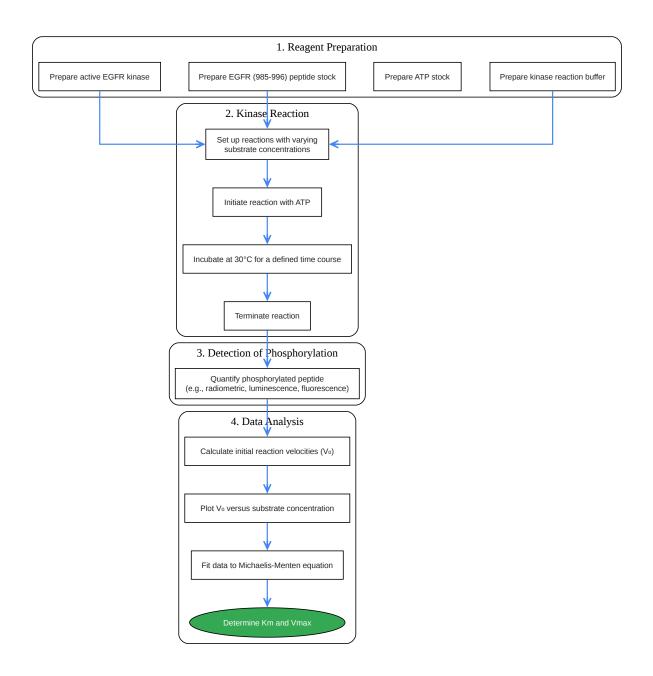
Substrate Peptide	Sequence	Km (μM)	kcat (s⁻¹)	kcat/Km (M <sup>-1</sup> s <sup>-1</sup> )	Assay Method
Tail Peptide A (contains Tyr1173)	TAENAEYLR VAPQ	~1000	0.021	21	Enzyme- coupled spectrophoto metric assay
Peptide C	RAHEEIAHF FFAKKK	30	0.160	5333	Enzyme- coupled spectrophoto metric assay
Tyrsub	RRLIEDAEY AARG	Not saturated	0.019	-	Enzyme- coupled spectrophoto metric assay

Data adapted from Engel et al., Biochem J, 2013.[8]

## **Signaling Pathway**

The following diagram illustrates the central role of EGFR C-terminal tail phosphorylation in initiating downstream signaling cascades.





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